

Head-to-head comparison of DK-PGD2 and other CRTH2 agonists

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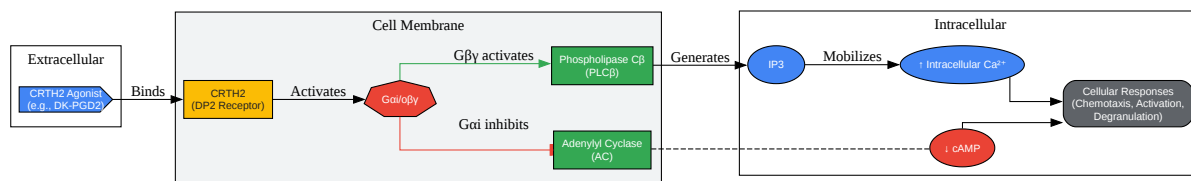
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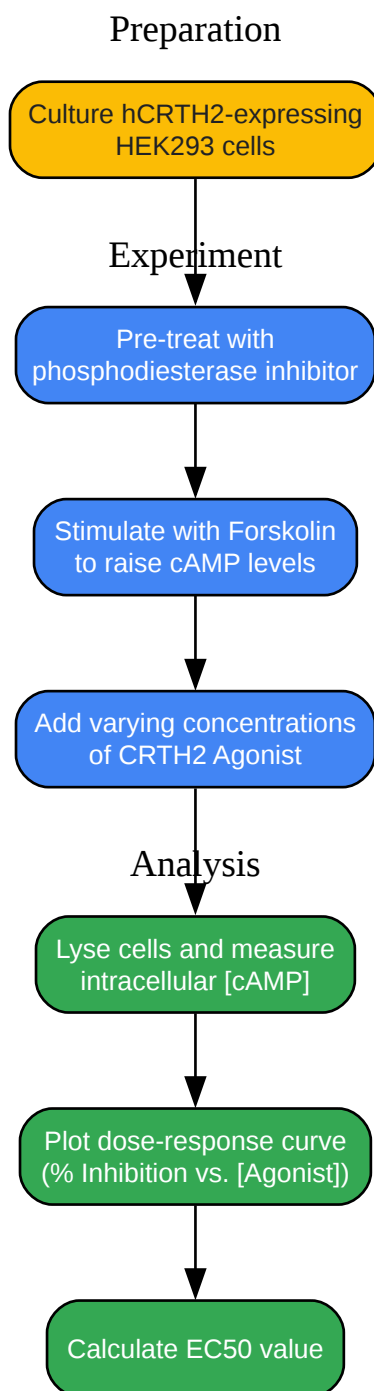
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The CRTH2 Signaling Pathway

Activation of the CRTH2 receptor by an agonist like DK-PGD2 initiates a signaling cascade through a pertussis toxin-sensitive G α i/o protein.[10] This leads to two primary downstream effects: the inhibition of adenylyl cyclase, which decreases intracellular cyclic AMP (cAMP) levels, and the activation of phospholipase C β (PLC β) by the G β γ subunit, which generates inositol triphosphate (IP3) and mobilizes Ca²⁺ from intracellular stores.[5] This increase in intracellular calcium is linked to immune cell activation, chemotaxis, and degranulation.[5]





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